

Technical Guide on the Thermochemical Data of Ammonium Sulfite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium sulfite

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Disclaimer: Comprehensive and experimentally verified thermochemical data, specifically the standard enthalpy of formation, standard molar entropy, and Gibbs free energy of formation for **ammonium sulfite** ((NH₄)₂SO₃), are not readily available in the public domain based on a thorough literature search. The available data is often for related compounds such as ammonium bisulfite or ammonium sulfate. This guide compiles the available physical and chemical properties of **ammonium sulfite** and provides context on the methodologies used for determining thermochemical data for similar compounds.

Physical and Chemical Properties of Ammonium Sulfite

Ammonium sulfite is a colorless, crystalline solid.^{[1][2]} It is known to be hygroscopic and will gradually oxidize to ammonium sulfate when exposed to air and heat.^{[1][3]}

Table 1: Physical and Chemical Properties of **Ammonium Sulfite**

Property	Value	Source
Chemical Formula	$(\text{NH}_4)_2\text{SO}_3$	[2]
Molar Mass	116.14 g/mol	[1][2]
Appearance	Colorless hygroscopic crystals	[1][2]
Decomposition Temperature	Decomposes at 65 °C (149 °F; 338 K)	[2]
Solubility in Water	32.4 g/100 mL at 0 °C; 60.4 g/100 mL at 100 °C	[1][2]
Solubility in other solvents	Insoluble in acetone and alcohol	[1][2]
Refractive Index (n _D)	1.515	[2]

Thermochemical Data of Related Ammonium Compounds

While specific thermochemical data for **ammonium sulfite** is scarce, data for the related compounds ammonium bisulfite (NH_4HSO_3) and ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$) are available and presented below for reference. It is crucial to distinguish these values from those of **ammonium sulfite**.

Table 2: Thermochemical Data of Related Ammonium Compounds at 298.15 K

Compound	Formula	Standard Molar Enthalpy of Formation (ΔH_f°) (kJ/mol)	Standard Molar Entropy (S°) (J/mol·K)	Standard Molar Gibbs Energy of Formation (ΔG_f°) (kJ/mol)
Ammonium Bisulfite (solid)	NH ₄ HSO ₃	-769	Not Found	Not Found
Ammonium Sulfate (solid)	(NH ₄) ₂ SO ₄	-1180.9	220.1	Not Found

Note: The standard molar enthalpy of formation for ammonium bisulfite is provided in Lange's Handbook of Chemistry.[4] The data for ammonium sulfate is available in the CRC Handbook of Chemistry and Physics.[5]

The oxidation of **ammonium sulfite** to ammonium sulfate is an exothermic reaction, with a heat of reaction reported to be approximately 65 kcal/mol (about 272 kJ/mol).[6]

Experimental Protocols for Determination of Thermochemical Data

Detailed experimental protocols for determining the thermochemical data of **ammonium sulfite** were not found in the reviewed literature. However, for similar compounds such as ammonium sulfamate, the following methodologies have been employed and would be applicable:

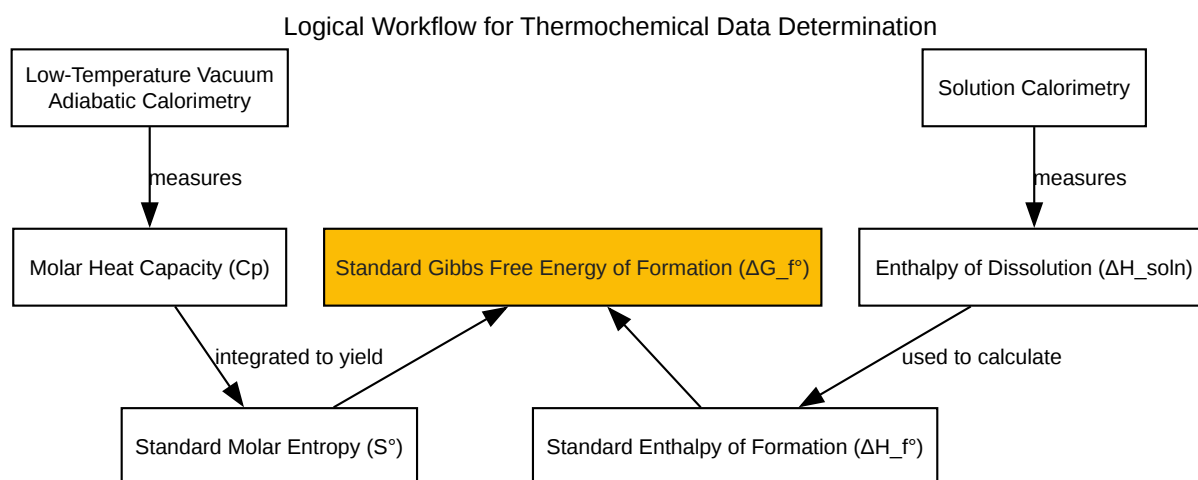
- **Low-Temperature Vacuum Adiabatic Calorimetry:** This technique is used to measure the molar heat capacity of a substance over a range of temperatures (e.g., from 8 K to 335 K). From this data, the heat content and standard molar entropy can be calculated.[7]
- **Solution Calorimetry:** The enthalpy of dissolution of the compound in a solvent (typically water) is measured at a standard temperature (e.g., 298.15 K). This data, in conjunction with the known enthalpies of formation of the dissolution products, can be used to calculate the standard enthalpy of formation of the compound.[7]

These experimental values for enthalpy and entropy can then be used to calculate the Gibbs free energy of formation using the equation:

$$\Delta G_f^\circ = \Delta H_f^\circ - T\Delta S_f^\circ$$

Logical Workflow for Thermochemical Data Determination

Due to the absence of a detailed, published experimental workflow for **ammonium sulfite**, a generalized logical diagram for the determination of its thermochemical properties is presented below. This illustrates the relationship between the necessary experimental measurements and the final calculated thermochemical values.



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Caption: Generalized workflow for determining key thermochemical properties.

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- To cite this document: BenchChem. [Technical Guide on the Thermochemical Data of Ammonium Sulfite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b239095#thermochemical-data-for-ammonium-sulfite]

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